

Physical properties of Methoxyacetonitrile (boiling point, density)

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Compound of Interest

Compound Name: **Methoxyacetonitrile**

Cat. No.: **B046674**

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Methoxyacetonitrile: A Technical Guide to its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **Methoxyacetonitrile** (CAS No. 1738-36-9), a versatile building block in organic synthesis. The following sections detail its boiling point and density, along with the experimental protocols for their determination, to support its application in research and development.

Core Physical Properties

Methoxyacetonitrile is a clear, colorless to light yellow liquid at room temperature.^[1] Its fundamental physical characteristics are summarized below, providing a baseline for its handling, reaction setup, and purification.

Physical Property	Value	Conditions
Boiling Point	118-119 °C	at 731 mmHg
Density	0.956 g/mL	at 25 °C

Data compiled from multiple sources.^{[2][3][4][5]}

Experimental Protocols

Accurate determination of physical properties is critical for the characterization of chemical compounds. The following are detailed methodologies for measuring the boiling point and density of a liquid sample such as **Methoxyacetonitrile**.

Determination of Boiling Point (Micro-Reflux Method)

This method is suitable for small sample volumes and provides an accurate measurement of the boiling point.

Apparatus:

- Small test tube
- Thermometer
- Capillary tube (sealed at one end)
- Heating apparatus (e.g., oil bath or heating block)
- Stirring apparatus (e.g., magnetic stirrer and stir bar)
- Clamps and stand

Procedure:

- Introduce approximately 0.5 mL of the liquid sample into a small test tube.
- Place a small magnetic stir bar into the test tube for gentle stirring to prevent bumping.
- Position a thermometer with the bulb approximately 1 cm above the surface of the liquid.
- Place an inverted capillary tube (sealed end up) into the liquid.
- Heat the sample gently while stirring.
- Observe the liquid for the formation of bubbles and the condensation of vapor on the walls of the test tube (refluxing).[\[6\]](#)

- The temperature at which a rapid and continuous stream of bubbles emerges from the inverted capillary tube is the boiling point.[6][7]
- Record the stable temperature at which the liquid is gently refluxing as the observed boiling point.

Determination of Density

The density of a liquid can be determined by accurately measuring its mass and volume.

Apparatus:

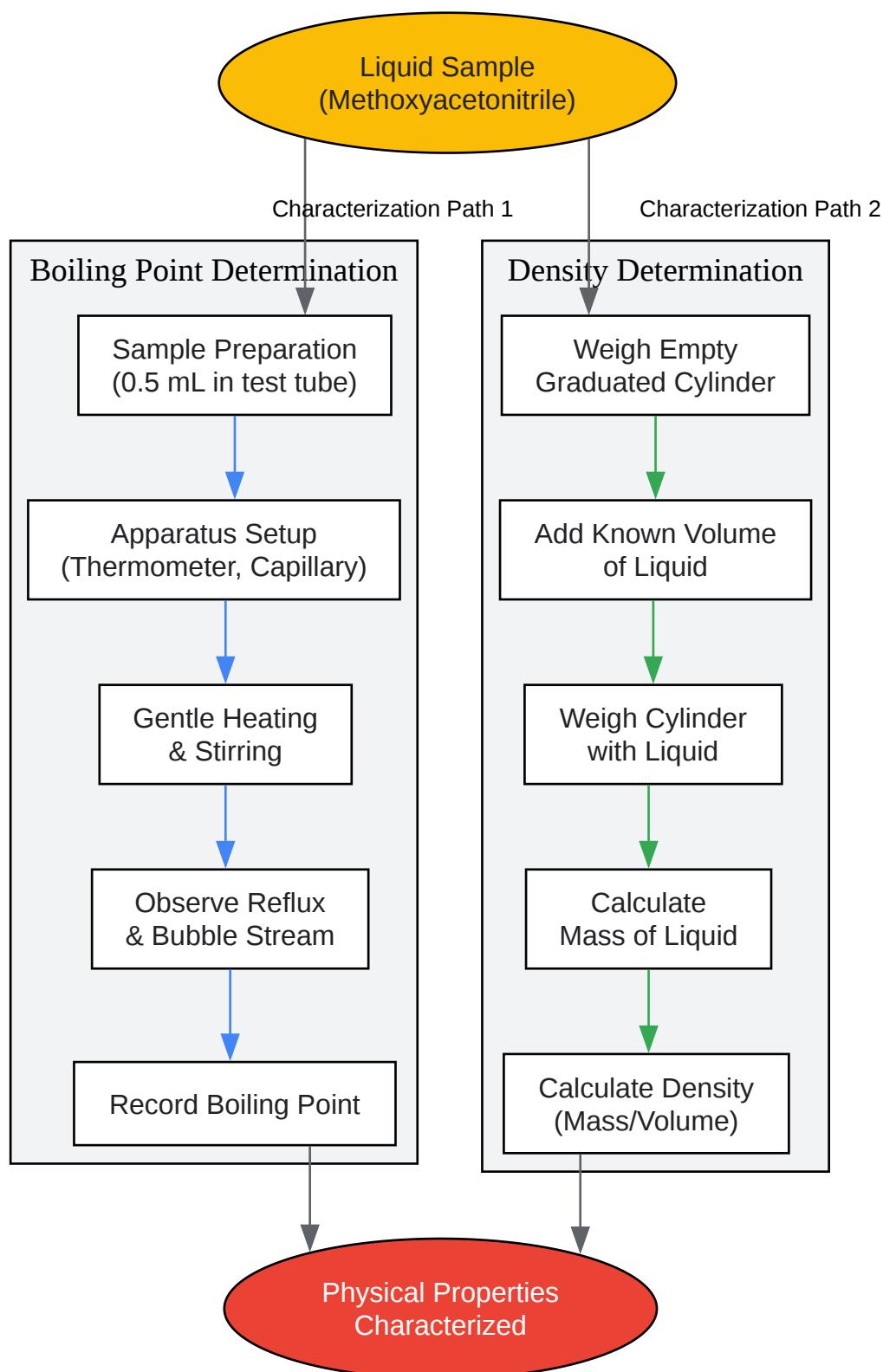
- Graduated cylinder or pycnometer (for more accurate measurements)
- Electronic balance

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder.
- Add a known volume of the liquid sample to the graduated cylinder. Read the volume from the bottom of the meniscus.
- Measure and record the combined mass of the graduated cylinder and the liquid.
- Calculate the mass of the liquid by subtracting the mass of the empty graduated cylinder.
- Calculate the density using the formula: Density = Mass / Volume.[8][9][10]
- For higher accuracy, repeat the measurement multiple times and calculate the average density.[9] The temperature of the liquid should be recorded as density is temperature-dependent.[8]

Experimental Workflow Visualization

The following diagram illustrates the logical flow of experiments for the physical characterization of a liquid sample like **Methoxyacetonitrile**.

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Caption: Workflow for determining the physical properties of a liquid.

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